

PROTAC BRD4 Degradar-2 binding affinity and selectivity

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Compound of Interest

Compound Name: PROTAC BRD4 Degradar-2

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In-Depth Technical Guide: PROTAC BRD4 Degradar-2

For Researchers, Scientists, and Drug Development Professionals

Introduction

PROTAC (Proteolysis Targeting Chimera) technology has emerged as a revolutionary therapeutic modality designed to hijack the cell's natural protein disposal machinery to eliminate disease-causing proteins. This guide focuses on a specific degrader, **PROTAC BRD4 Degradar-2**, a compound designed to target Bromodomain-containing protein 4 (BRD4). BRD4 is a key epigenetic reader and transcriptional regulator, making it a compelling target in oncology and other diseases. This document provides a comprehensive overview of the available binding affinity and selectivity data for **PROTAC BRD4 Degradar-2**, detailed experimental methodologies for its characterization, and visualizations of relevant biological pathways and experimental workflows.

PROTAC BRD4 Degradar-2 has been identified as compound 17 in the publication by Zhang F, et al., in *Bioorganic & Medicinal Chemistry*, 2020.[1][2][3] This degrader is a

heterobifunctional molecule that links a ligand for the E3 ubiquitin ligase Cereblon with a dihydroquinazolinone-based inhibitor of BRD4.[1][2][3]

Binding Affinity and Cellular Activity of PROTAC BRD4 Degradator-2 (Compound 17)

The following table summarizes the available quantitative data for **PROTAC BRD4 Degradator-2**. It is important to note that comprehensive binding data for the second bromodomain (BD2) and detailed degradation data (DC50, Dmax) are not publicly available in the reviewed literature. The primary publication focuses on a related compound (compound 21) for degradation analysis.[3]

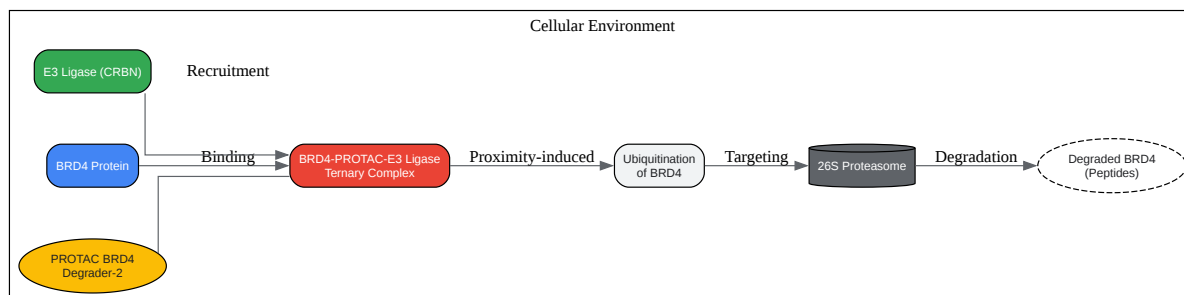
Parameter	Target/Cell Line	Value	Reference
Binding Affinity (IC50)	BRD4 (BD1)	14.2 nM	[4]
Antiproliferative Activity (IC50)	THP-1 cell line	1.83 ± 0.016 µM	[3][4]

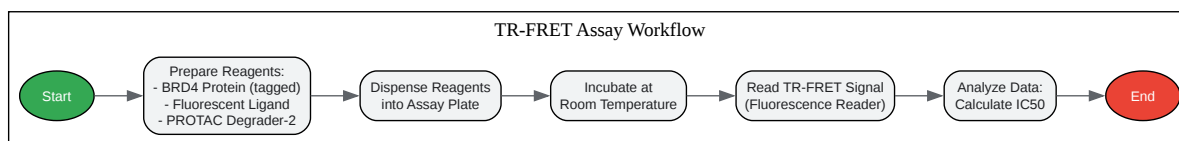
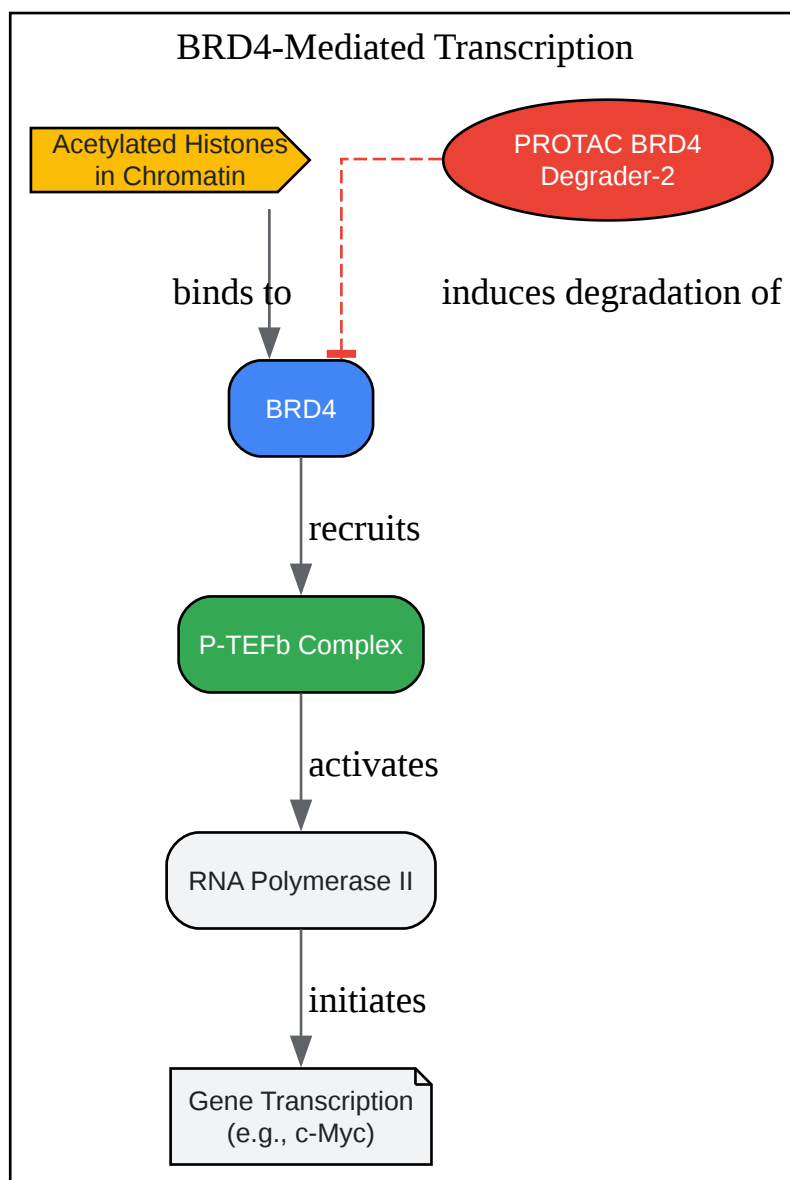
Selectivity Profile

A comprehensive selectivity profile of **PROTAC BRD4 Degradator-2** against other BET family members (BRD2, BRD3) and the broader proteome is not available in the public domain. The development of selective BRD4 degraders is a key challenge, as many BRD4 inhibitors also bind to the highly homologous bromodomains of BRD2 and BRD3.[5] Achieving selective degradation can lead to a more targeted therapeutic effect and potentially reduced off-target toxicities.[5] While some PROTACs have demonstrated preferential degradation of BRD4 over BRD2 and BRD3, specific quantitative data for **PROTAC BRD4 Degradator-2** is not provided in the available literature.[5][6]

Mechanism of Action: PROTAC-Mediated BRD4 Degradation

PROTAC BRD4 Degradator-2 functions by inducing the formation of a ternary complex between BRD4 and the E3 ubiquitin ligase Cereblon (CRBN). This proximity leads to the ubiquitination of BRD4, marking it for degradation by the 26S proteasome.





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References

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